

# A Technical Guide to 4-Iodobenzaldehyde: Properties and Synthesis Applications

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## Compound of Interest

Compound Name: 4-Iodobenzaldehyde

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This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Iodobenzaldehyde**, a key reagent in organic synthesis. Its iodinated phenyl ring and aldehyde functional group make it a versatile building block for the synthesis of complex organic molecules, including pharmaceuticals and materials for bioorganic applications.

## Core Properties of 4-Iodobenzaldehyde

**4-Iodobenzaldehyde** is an aromatic organic compound that presents as a pale yellow to brown crystalline solid.<sup>[1]</sup> It is characterized by an aldehyde group attached to a benzene ring, with an iodine atom at the para position. Key quantitative data for this compound are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C7H5IO	[1][2][3][4]
Molecular Weight	232.02 g/mol	[2][3][4][5]
CAS Number	15164-44-0	[2][3][5]
Melting Point	78-82 °C	[4][6]
Boiling Point	265 °C	[4][6]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and ether.	[1][6]

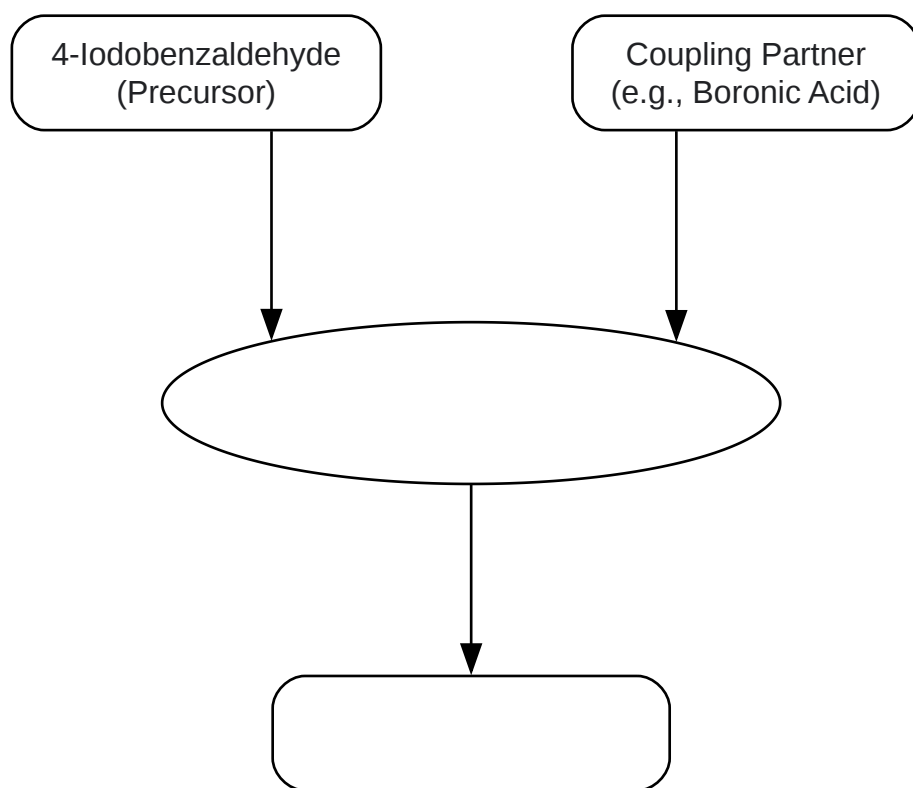
## Role in Organic Synthesis

**4-Iodobenzaldehyde** is a valuable intermediate in synthetic chemistry.[1] The presence of both an aldehyde and an iodine atom on the aromatic ring allows for a variety of chemical transformations. The aldehyde group can undergo reactions such as condensation, oxidation, and reduction, while the carbon-iodine bond is a key site for cross-coupling reactions, such as the Suzuki, Heck, and Sonogashira reactions. These reactions are fundamental in the construction of complex molecular frameworks.

One notable application of **4-Iodobenzaldehyde** is in the preparation of more complex molecules. For instance, it has been utilized in the synthesis of benzaldimine monolayers and various porphyrin derivatives, which are significant in materials chemistry.[6]

## Synthetic Workflow Example

The following diagram illustrates a generalized synthetic workflow where **4-Iodobenzaldehyde** acts as a precursor for the synthesis of a more complex target molecule via a cross-coupling reaction. This is a common strategy in medicinal chemistry and materials science to build molecular complexity.



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A generalized synthetic pathway using **4-Iodobenzaldehyde**.

## Experimental Protocol: Synthesis of 4-Iodobenzaldehyde

While this document focuses on the properties and uses of **4-Iodobenzaldehyde**, it is pertinent to include a representative experimental protocol for its synthesis. The following is a summarized procedure based on literature:

A mixture of p-bromobenzaldehyde, potassium iodide (KI), and copper(I) iodide (CuI) in freshly distilled N,N-dimethylformamide (DMI) is prepared in a three-neck flask. The mixture is purged with nitrogen and heated with vigorous stirring. After cooling, brine and ice are added, and the resulting inorganic salts are removed by filtration. The filtrate is then extracted with diethyl ether, and the combined organic extracts are washed with brine. Finally, the solvent is removed under reduced pressure to yield the **4-Iodobenzaldehyde** product.<sup>[6]</sup>

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